

AUZ 454 not showing expected results

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Compound of Interest

Compound Name: AUZ 454

Cat. No.: B15586746

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Technical Support Center: AUZ 454

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals using **AUZ 454**, a potent type II CDK2 inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is **AUZ 454** and what is its mechanism of action?

AUZ 454 (also known as K03861) is a type II inhibitor of Cyclin-Dependent Kinase 2 (CDK2). It functions by competing with the binding of activating cyclins, thereby preventing the phosphorylation of downstream substrates essential for cell cycle progression, particularly through the G1/S phase transition.

Q2: What are the recommended storage and handling conditions for **AUZ 454**?

For optimal stability, **AUZ 454** powder should be stored at -20°C for up to 3 years or at 4°C for shorter periods. Stock solutions are best stored at -80°C (stable for up to 2 years) or -20°C (stable for up to 1 year). It is recommended to prepare working solutions fresh on the day of the experiment. If precipitation occurs during preparation, gentle heating and/or sonication can be used to aid dissolution.

Q3: In which solvents is **AUZ 454** soluble?

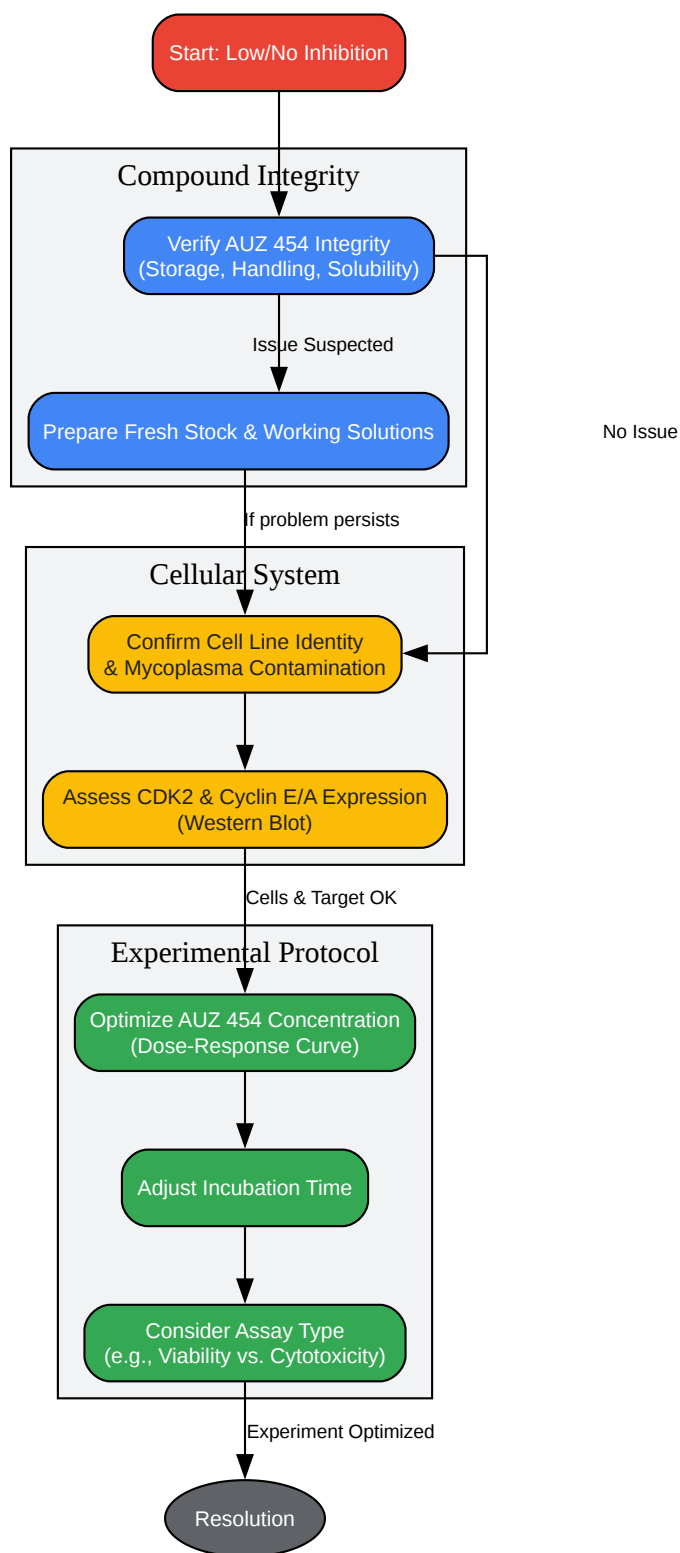
AUZ 454 is soluble in DMSO. For in vivo experiments, a common vehicle is a mixture of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.

Troubleshooting Guide

Issue 1: No or lower than expected inhibition of cell proliferation.

If you are not observing the expected anti-proliferative effects of **AUZ 454**, consider the following troubleshooting steps:

Troubleshooting Workflow: Low or No Efficacy



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Caption: Troubleshooting workflow for low or no **AUZ 454** efficacy.

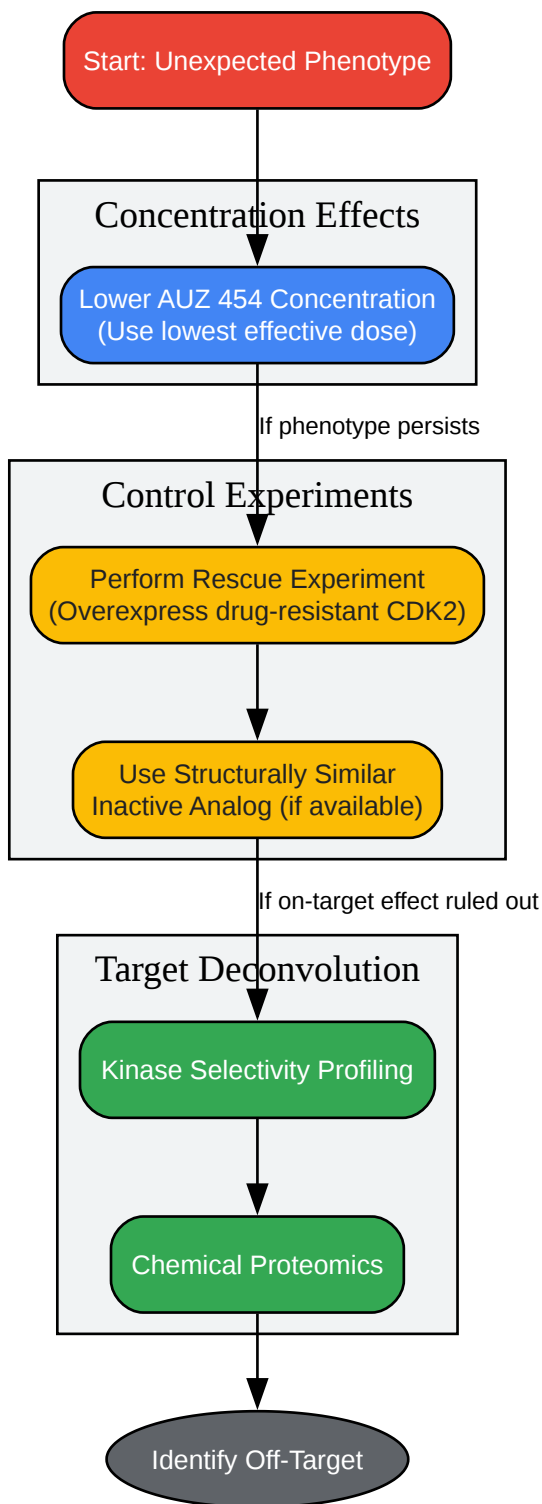
Possible Cause & Solution Table

Possible Cause	Suggested Solution
Compound Degradation	Ensure AUZ 454 has been stored correctly at -20°C or -80°C. Prepare fresh stock and working solutions.
Incorrect Concentration	Perform a dose-response experiment to determine the optimal inhibitory concentration for your specific cell line.
Cell Line Insensitivity	Verify the expression and activity of CDK2 and its associated cyclins (Cyclin E and Cyclin A) in your cell line using Western blot. Cell lines with low CDK2 dependency may be less sensitive.
Suboptimal Incubation Time	The inhibitory effects of AUZ 454 on cell proliferation have been observed after 24 hours and up to 4 days of treatment. Optimize the incubation time for your experimental setup.
Assay Type	Metabolic assays (e.g., MTT, MTS) may not be optimal for cytostatic agents. Consider assays that directly measure cell number (e.g., cell counting, crystal violet staining) or DNA synthesis (e.g., BrdU incorporation).
Mycoplasma Contamination	Test your cell cultures for mycoplasma contamination, as this can alter cellular responses to treatment.

Issue 2: Unexpected or Off-Target Effects Observed.

Observing cellular phenotypes that do not align with the known function of CDK2 inhibition may indicate off-target effects.

Troubleshooting Workflow: Unexpected Effects



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